

# literature review on triethanolamine sulfate in biochemistry

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Triethanolamine sulfate

Cat. No.: B1607378

[Get Quote](#)

A comprehensive understanding of the roles of specific chemical compounds is paramount for researchers, scientists, and drug development professionals. This technical guide provides a detailed literature review of **triethanolamine sulfate** in the field of biochemistry. While direct studies on **triethanolamine sulfate** are limited, this review extrapolates its potential applications and effects based on the well-documented properties of its constituent ions, triethanolamine and sulfate, and related compounds.

## Physicochemical Properties and Biochemical Relevance

Triethanolamine (TEA) is a tertiary amine and a triol, exhibiting properties of both a weak base and an alcohol.<sup>[1]</sup> Its pKa of approximately 7.76 at 25°C makes it a suitable buffer for many biological applications, particularly in the physiologically relevant pH range of 7.0 to 8.5.<sup>[1][2]</sup> The sulfate anion, on the other hand, is a common counter-ion in many biological systems and is generally considered to be biochemically inert, although it can have a general salt effect on enzyme kinetics.<sup>[3]</sup>

The combination of triethanolamine and sulfuric acid results in the formation of **triethanolamine sulfate**. This salt is expected to dissociate in aqueous solutions, providing triethanolammonium cations and sulfate anions. The buffering capacity of the solution would be primarily determined by the triethanolamine.

Table 1: Physicochemical Properties of Triethanolamine

Property	Value	Reference
Molecular Formula	C6H15NO3	[1]
Molecular Weight	149.19 g/mol	[1]
pKa (25 °C)	7.76	[1]
Appearance	Viscous Liquid	[2]
Solubility in Water	Soluble	[1]

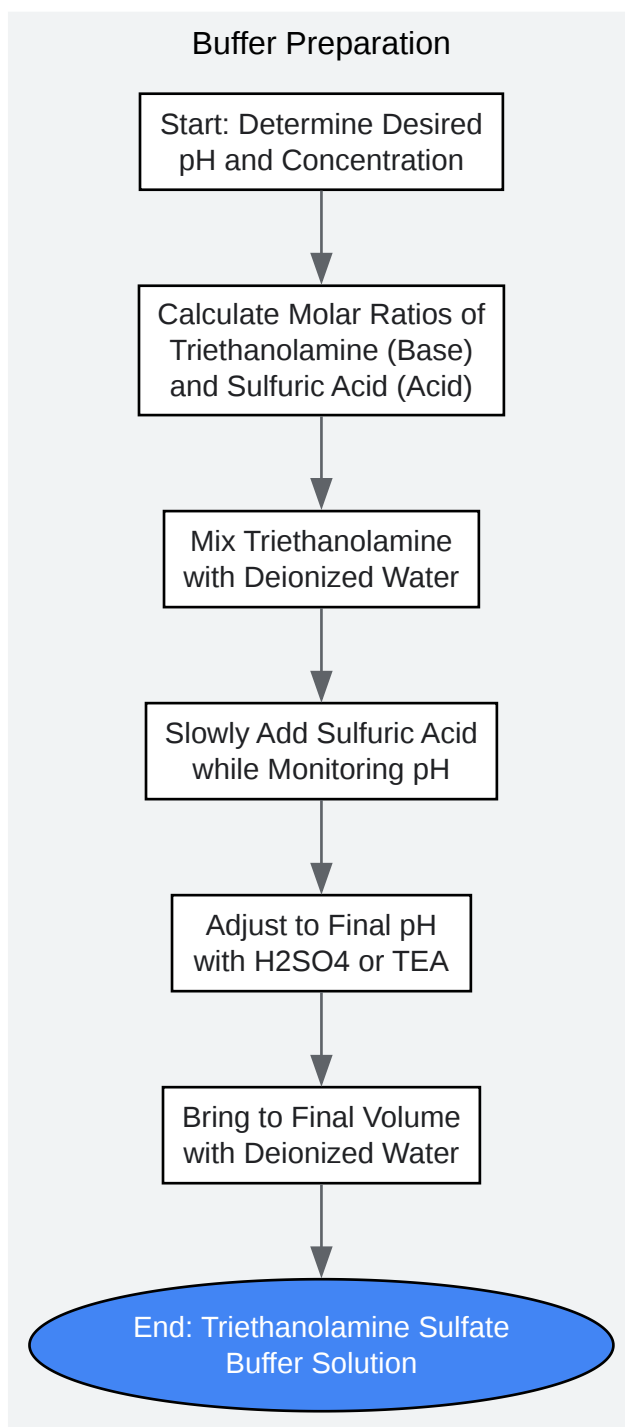
## Applications in Biochemical Research

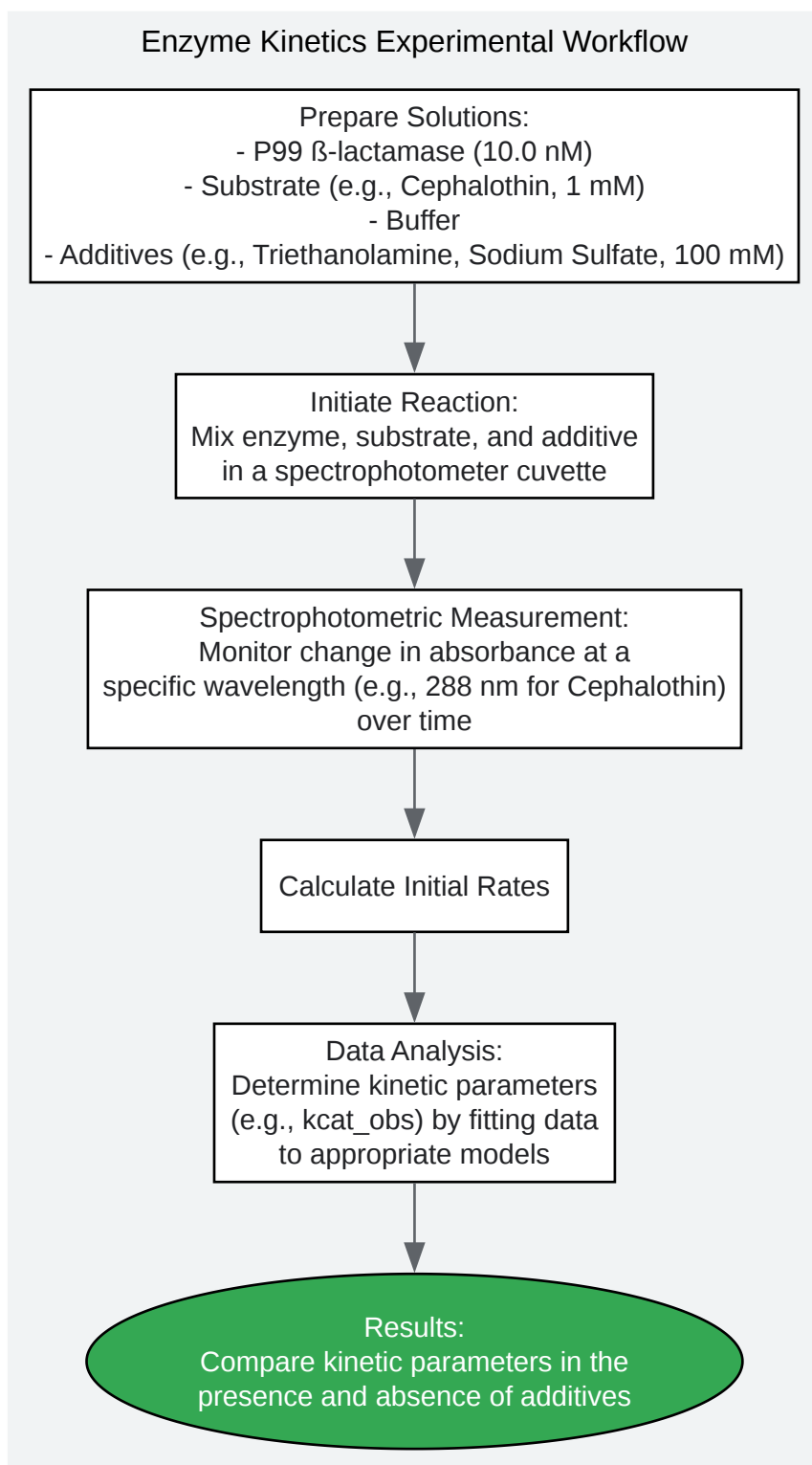
Based on the available literature, the primary application of triethanolamine in biochemistry is as a buffering agent. While "**triethanolamine sulfate**" is not commonly cited as a pre-made buffer, researchers can prepare it in the laboratory.

## Biological Buffering Systems

Triethanolamine buffers are utilized in various biochemical assays and experiments to maintain a stable pH.[4] The effective buffering range for a triethanolamine-based buffer is typically between pH 7.0 and 8.5.[4] The preparation of a **triethanolamine sulfate** buffer would involve the neutralization of triethanolamine with sulfuric acid.

Logical Workflow for Buffer Preparation:





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. You are being redirected... [bio-world.com]
- 2. benchchem.com [benchchem.com]
- 3. Detection of an enzyme iso-mechanism by means of the kinetics of covalent inhibition - PMC [pmc.ncbi.nlm.nih.gov]
- 4. bostonbioproducts.com [bostonbioproducts.com]
- To cite this document: BenchChem. [literature review on triethanolamine sulfate in biochemistry]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1607378#literature-review-on-triethanolamine-sulfate-in-biochemistry]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)